

8-Methylquinoline CAS number and molecular formula

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Compound of Interest

Compound Name: 8-Methylquinoline

Cat. No.: B175542

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An In-depth Technical Guide to 8-Methylquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **8-Methylquinoline**, a heterocyclic aromatic organic compound with significant applications in pharmaceutical manufacturing and chemical synthesis. This document outlines its chemical and physical properties, synthesis methodologies, and key applications, with a focus on experimental protocols and logical workflows relevant to research and development.

Core Data Summary

A compilation of essential quantitative data for **8-Methylquinoline** is presented below for easy reference and comparison.

Property	Value
CAS Number	611-32-5[1][2][3][4][5]
Molecular Formula	C ₁₀ H ₉ N[1][2][3][4]
Molecular Weight	143.19 g/mol [1][2][4]
Appearance	Pale brown oily liquid[6]
Density	1.052 g/mL at 25 °C[2]
Boiling Point	245-248 °C
Melting Point	-80 °C[2]
Flash Point	105 °C (closed cup)[2]
Refractive Index	n _{20/D} 1.614[2]
Water Solubility	0.1-0.5 g/100 mL at 17 °C

Synthesis and Experimental Protocols

8-Methylquinoline can be synthesized through various methods. The Skraup synthesis is a classic method for producing quinolines. A more modern approach involves the reaction of 2-methylaniline with formaldehyde and acetaldehyde.

Experimental Protocol 1: Synthesis via Skraup Reaction

The Skraup synthesis is a cyclization reaction between an aniline (in this case, o-toluidine), glycerol, an oxidizing agent (such as nitrobenzene), and sulfuric acid.

Methodology:

- In a fume hood, cautiously add concentrated sulfuric acid to a mixture of o-toluidine and glycerol in a round-bottom flask equipped with a reflux condenser.
- Slowly add the oxidizing agent (e.g., nitrobenzene or arsenic pentoxide) to the mixture.
- Heat the reaction mixture gently at first, then more strongly to maintain a vigorous reaction. The reaction is exothermic and may require cooling to control.

- After the initial vigorous reaction subsides, heat the mixture to reflux for several hours to complete the reaction.
- Cool the mixture and dilute with water.
- Neutralize the excess acid with a base, such as sodium hydroxide, which will cause the crude **8-methylquinoline** to separate.
- The product can be purified by steam distillation followed by extraction with an organic solvent and subsequent fractional distillation under reduced pressure.

Experimental Protocol 2: Catalytic Synthesis from 2-Methylaniline

This process involves passing a vapor stream of reactants over a solid acid catalyst.[4]

Methodology:

- Set up a fixed-bed reactor with a solid acid catalyst (e.g., a zeolite).
- Introduce a vapor stream containing 2-methylaniline, formaldehyde, and acetaldehyde into the reactor. A molar ratio of formaldehyde and acetaldehyde combined to 2-methylaniline of at least 2:1 is recommended.[4]
- Maintain the catalyst bed at a temperature above 350 °C.[4]
- The reaction product, **8-methylquinoline**, is collected from the output stream.
- The crude product can be purified using conventional techniques such as distillation. An **8-methylquinoline** fraction can be collected at 143 °C and 34 mm Hg pressure.[4]

Applications in Research and Drug Development

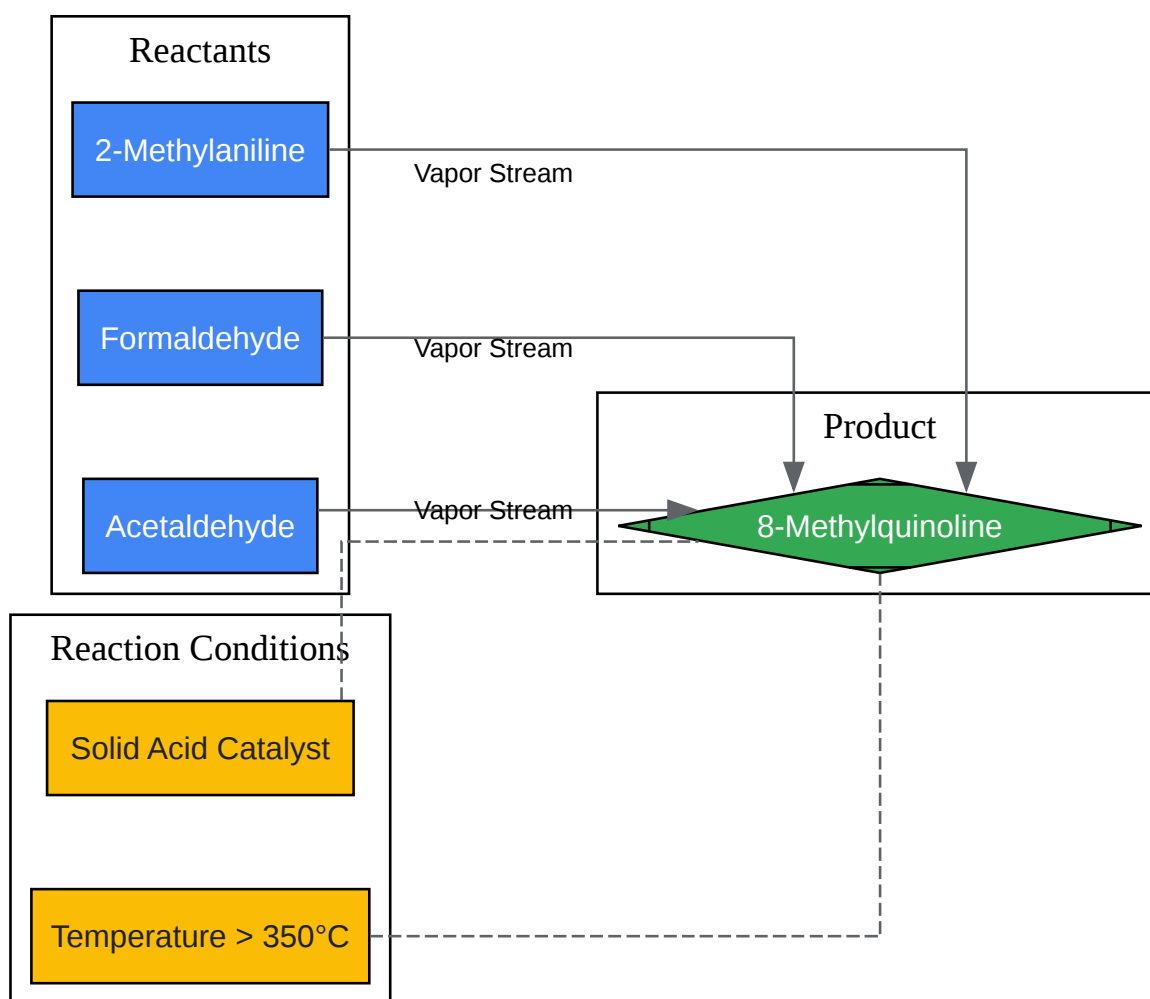
8-Methylquinoline serves as a valuable intermediate in the synthesis of various compounds and has been investigated for its biological activities.

- **Pharmaceutical Manufacturing:** It is used in the production of pharmaceuticals.[3]

- Corrosion Inhibition: **8-Methylquinoline** and its derivatives are utilized to inhibit steel corrosion.[3]
- Chemical Synthesis: It is a precursor for the synthesis of other compounds, such as 2-acetylnicotinic acid via ozonolysis.[4] It has also been used in the preparation of osmium chloridophosphine complexes.
- Biological Activity: **8-Methylquinoline** has shown mutagenic activity in Salmonella typhimurium strains and can cause unscheduled DNA synthesis in rat hepatocytes.[3] It has also demonstrated skin tumor-initiating activity in dermal exposure studies.[3]

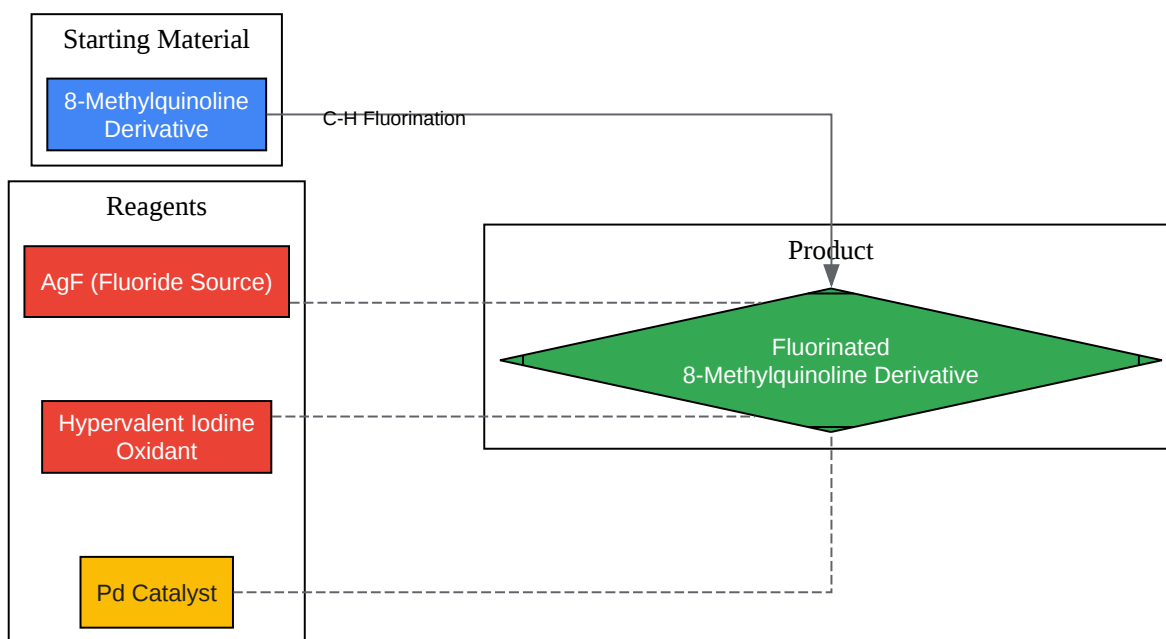
Visualized Workflows and Pathways

The following diagrams illustrate key processes involving **8-Methylquinoline**.



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Caption: Catalytic synthesis of **8-Methylquinoline** from 2-methylaniline, formaldehyde, and acetaldehyde.



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References

- 1. 8-Methylquinoline synthesis - chemicalbook [chemicalbook.com]
- 2. prepchem.com [prepchem.com]

- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. US5700942A - Process for preparing quinoline bases - Google Patents [patents.google.com]
- 5. researchgate.net [researchgate.net]
- 6. 8-Methylquinoline | C₁₀H₉N | CID 11910 - PubChem [pubchem.ncbi.nlm.nih.gov]
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